

Solubility Profile of Ferric Ammonium Citrate (Brown) in Various Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ferric ammonium citrate, brown*

Cat. No.: *B1171540*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of ferric ammonium citrate (brown), a complex salt of iron, ammonia, and citric acid. Due to its use as a nutritional supplement and in various industrial applications, understanding its solubility is crucial for formulation development, bioavailability studies, and quality control. This document outlines the solubility of ferric ammonium citrate (brown) in different solvents, presents a detailed experimental protocol for solubility determination, and illustrates the procedural workflow.

Executive Summary

Ferric ammonium citrate (brown) exhibits high solubility in aqueous solutions and is practically insoluble in most organic solvents. Its solubility is a key factor in its bioavailability and utility in various formulations. This guide consolidates available data on its solubility and provides a standardized methodology for its determination.

Solubility Data

The solubility of ferric ammonium citrate (brown) has been qualitatively and quantitatively assessed in various solvents. The following table summarizes the available data.

Solvent	Qualitative Solubility	Quantitative Solubility (at 20°C)	Reference
Water	Very Soluble, Freely Soluble	1200 g/L	[1]
Soluble in 0.5 parts of water	~2000 g/L	[2]	
Highly Soluble	>100 g/L	[3][4]	
Ethanol (95%)	Practically Insoluble, Insoluble	Not Reported	[3][5]
Alcohol	Insoluble, Practically Insoluble	Not Reported	[5][6]
Ether	Insoluble	Not Reported	[1]
Dimethyl Sulfoxide (DMSO)	Insoluble	Not Reported	
Glycerol	Data Not Available	Not Reported	
Acetone	Data Not Available	Not Reported	

Note: Ferric ammonium citrate is a complex mixture and its exact composition can vary, which may influence solubility. The brown form is deliquescent and can be affected by light.[5][7]

Experimental Protocol for Solubility Determination in Water

This protocol is based on the principles outlined in the OECD Guideline 105 for Water Solubility and adapted for the specific properties of ferric ammonium citrate (brown).[8][9]

3.1 Principle

The "shake-flask" method is employed to determine the saturation concentration of ferric ammonium citrate in water at a specified temperature. A surplus of the solid is equilibrated with

water, and the concentration of the dissolved substance in the aqueous phase is then determined by a suitable analytical method.

3.2 Materials and Equipment

- Ferric Ammonium Citrate (brown), powdered.
- Deionized or distilled water.
- Constant temperature water bath or incubator.
- Mechanical shaker or magnetic stirrer.
- Analytical balance.
- Volumetric flasks and pipettes.
- Centrifuge and/or filtration apparatus with inert, non-adsorbing filters (e.g., PTFE).
- UV-Vis Spectrophotometer or a validated titration method for iron determination.[\[10\]](#)[\[11\]](#)
- pH meter.

3.3 Procedure

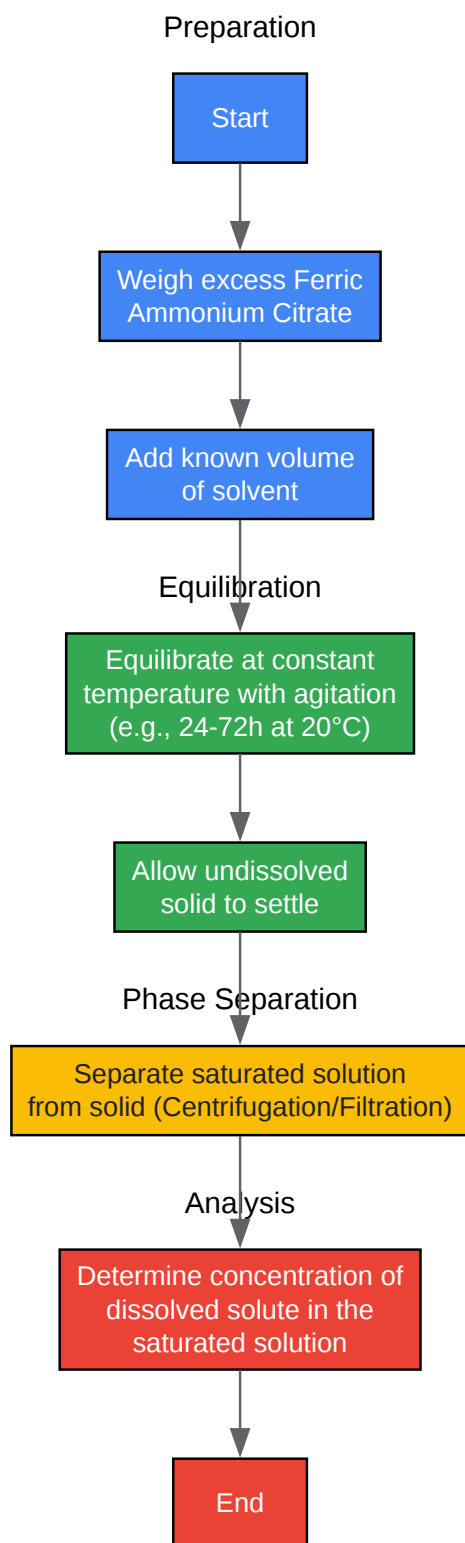
- Preliminary Test: To estimate the approximate solubility, add about 1 g of ferric ammonium citrate to 1 mL of water at room temperature in a test tube. Vigorously shake for 1 minute. If the substance dissolves completely, it is very soluble. This helps in determining the appropriate amount of substance for the definitive test.
- Sample Preparation: Add an excess amount of powdered ferric ammonium citrate to a known volume of water in a flask. For a substance with high solubility, a significant excess should be used (e.g., 1.5 g in 1 mL of water).
- Equilibration: Place the flask in a constant temperature bath, maintained at 20 ± 0.5 °C. Agitate the mixture using a mechanical shaker or magnetic stirrer. The agitation should be sufficient to ensure good mixing but not so vigorous as to cause the formation of fine particles that may interfere with separation. The equilibration time should be determined

empirically, but a minimum of 24 hours is recommended. To confirm equilibrium is reached, samples can be taken at different time points (e.g., 24, 48, and 72 hours) and analyzed until the concentration remains constant.

- **Phase Separation:** After equilibration, cease agitation and allow the mixture to stand in the constant temperature bath for at least 24 hours to allow for the settling of undissolved particles. Subsequently, separate the saturated aqueous phase from the undissolved solid by centrifugation or filtration. The separation should be performed at the test temperature.
- **Sample Analysis:**
 - **By UV-Vis Spectrophotometry:** Accurately dilute an aliquot of the clear, saturated solution with water to a concentration that falls within the linear range of a pre-established calibration curve. Measure the absorbance at the wavelength of maximum absorption for ferric ammonium citrate. Calculate the concentration in the original saturated solution.[\[11\]](#)
 - **By Titration:** An iodometric titration can be used to determine the iron content of the saturated solution, which can then be related back to the concentration of ferric ammonium citrate.[\[10\]](#)[\[12\]](#)
- **Data Reporting:** The solubility should be reported in g/L or mg/mL, along with the test temperature and the analytical method used. The pH of the saturated solution should also be recorded.

Experimental Workflow

The following diagram illustrates the logical flow of the solubility determination experiment.



[Click to download full resolution via product page](#)

Figure 1: Workflow for determining the solubility of ferric ammonium citrate.

Factors Influencing Solubility

Several factors can influence the solubility of ferric ammonium citrate:

- **Temperature:** The solubility of most solids in liquids increases with temperature.
- **pH:** As a complex salt involving citrate, the pH of the aqueous medium can affect the speciation of the citrate ion and potentially the stability and solubility of the ferric ammonium citrate complex.
- **Purity of the Substance:** Impurities can alter the measured solubility.^[13]
- **Particle Size:** While equilibrium solubility is independent of particle size, the rate at which saturation is achieved can be affected. Smaller particles will dissolve faster.

Conclusion

This technical guide provides a consolidated resource on the solubility of ferric ammonium citrate (brown) for professionals in research and drug development. The provided data and experimental protocol offer a foundation for formulation design, quality assessment, and further research into the physicochemical properties of this important iron supplement. The high aqueous solubility and insolubility in common organic solvents are the defining characteristics of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. Ferric Ammonium Citrate, Reddish Brown Supplier and Distributor [amsyn.com]
- 3. FERRIC AMMONIUM CITRATE - Ataman Kimya [atamanchemicals.com]
- 4. lohmann-minerals.com [lohmann-minerals.com]

- 5. 3.imimg.com [3.imimg.com]
- 6. Ferric Ammonium Citrate | $C_6H_{11}FeNO_7 \cdot 3H_2O$ | CID 118984355 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. newalliance.co.in [newalliance.co.in]
- 8. oecd.org [oecd.org]
- 9. filab.fr [filab.fr]
- 10. fao.org [fao.org]
- 11. CN102226758B - Method for detecting ferric ammonium citrate content of green edible salt - Google Patents [patents.google.com]
- 12. fao.org [fao.org]
- 13. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- To cite this document: BenchChem. [Solubility Profile of Ferric Ammonium Citrate (Brown) in Various Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1171540#solubility-of-ferric-ammonium-citrate-brown-in-different-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com